

Synthesis and Isotopic Labeling of Cyanazine-d5: A Technical Guide

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Compound of Interest

Compound Name: Cyanazine-d5

Cat. No.: B562985

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and isotopic labeling of **Cyanazine-d5**. **Cyanazine-d5** is the deuterium-labeled analogue of Cyanazine, a triazine herbicide. Due to its isotopic labeling, **Cyanazine-d5** serves as an invaluable internal standard for the quantitative analysis of Cyanazine in biological and environmental samples, a critical aspect of drug development and environmental monitoring. The deuterium substitution is specifically on the N-ethyl group, creating **Cyanazine-d5** (N-ethyl-d5). This document outlines a proposed synthesis pathway, detailed experimental protocols, and relevant quantitative data.

Quantitative Data

The following table summarizes the key quantitative data for Cyanazine and its deuterated analogue.

Property	Cyanazine	Cyanazine-d5	Reference
Molecular Formula	C ₉ H ₁₃ CIN ₆	C ₉ H ₈ D ₅ CIN ₆	
Molecular Weight	240.69 g/mol	245.72 g/mol	
CAS Number	21725-46-2	1190003-29-2	
Melting Point	167.5-169 °C	167.5-169 °C	
LogP	2.22	2.19	
Purity	>98% (typical)	>98% (typical)	

Proposed Synthesis Pathway

The synthesis of **Cyanazine-d5** is based on the established synthesis of Cyanazine, which involves the sequential reaction of cyanuric chloride with ethylamine and 2-amino-2-methylpropionitrile. For the synthesis of **Cyanazine-d5**, the key modification is the use of deuterated ethylamine (ethylamine-d5) in the first step.



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Caption: Proposed reaction pathway for the synthesis of **Cyanazine-d5**.

Experimental Protocols

The following is a proposed experimental protocol for the synthesis of **Cyanazine-d5**. This protocol is based on the known synthesis of Cyanazine and standard organic chemistry techniques.

Materials:

- Cyanuric chloride
- Ethylamine-d5 hydrochloride
- 2-Amino-2-methylpropionitrile
- Sodium carbonate
- Acet
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